

Application Notes and Protocols: Linalyl Anthranilate in Fragrance Formulation

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Compound of Interest

Compound Name: Linalyl anthranilate

Cat. No.: B1675414

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These application notes provide a comprehensive overview of the use of **linalyl anthranilate** in fragrance formulations. This document includes its chemical and physical properties, olfactory profile, and detailed experimental protocols for stability, sensory, and quantitative analysis.

Introduction to Linalyl Anthranilate

Linalyl anthranilate is an aromatic ester valued in the fragrance industry for its complex and appealing scent profile.^{[1][2]} It is a key ingredient in many perfumes and personal care products, where it contributes to the overall fragrance complexity and longevity.^[2] Chemically, it is the ester of linalool and anthranilic acid.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **linalyl anthranilate** is presented in Table 1. This data is crucial for formulation development, ensuring compatibility with other ingredients and predicting its behavior in different matrices.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₃ NO ₂	[3][4]
Molecular Weight	273.37 g/mol	[3][4]
Appearance	Colorless to pale yellow oily liquid	[4]
Odor	Floral, fruity, with notes of grape, gardenia, and orange blossom	[1][5][6]
Boiling Point	370-371 °C at 760 mmHg	[4]
Flash Point	> 200 °F	[5]
Solubility	Soluble in ethanol; insoluble in water	[3][4]
logP (o/w)	5.800 (estimated)	[5]
Stability	Sensitive to air and light	[4]

Olfactory Profile and Application in Fragrance Formulation

Linalyl anthranilate possesses a rich and multifaceted olfactory profile, characterized by floral and fruity notes. Its scent is often described as reminiscent of gardenia, orange blossom, and Concord grapes.[1][5][6] This complexity makes it a versatile ingredient in a wide range of fragrance applications, from fine fragrances to personal care products like lotions and shampoos.[2] It is particularly valued for its ability to add depth, richness, and a natural floral-fruity character to a composition. Furthermore, its low volatility contributes to the longevity of a fragrance.[2] The recommended usage level for **linalyl anthranilate** in a fragrance concentrate is up to 8.0%.[5][7]

Experimental Protocols

The following protocols are designed to evaluate the performance and stability of **linalyl anthranilate** in fragrance formulations.

Accelerated Stability Testing of Linalyl Anthranilate in a Fragrance Formulation

This protocol assesses the stability of **linalyl anthranilate** under stressed conditions to predict its long-term stability.

Objective: To evaluate the impact of elevated temperature and UV light exposure on the chemical stability of **linalyl anthranilate** in a simplified fragrance base.

Materials:

- **Linalyl anthranilate** (98% purity)
- Ethanol (perfumery grade)
- UV-Vis Spectrophotometer
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Temperature-controlled oven
- UV light chamber
- Glass vials with airtight seals

Procedure:

- Sample Preparation: Prepare a 1% (w/w) solution of **linalyl anthranilate** in ethanol.
- Initial Analysis (T=0):
 - Perform UV-Vis spectrophotometric analysis to obtain the initial absorbance spectrum.
 - Conduct GC-MS analysis to determine the initial concentration of **linalyl anthranilate**.
- Accelerated Aging:

- Temperature Stability: Place sealed vials of the solution in a temperature-controlled oven at 40°C.
- Light Stability: Place sealed vials of the solution in a UV light chamber at room temperature.
- Time-Point Analysis: At specified time intervals (e.g., 1, 2, 4, and 8 weeks), remove samples from the oven and UV chamber.
- Analysis of Aged Samples:
 - Visually inspect for any changes in color or clarity.
 - Perform UV-Vis spectrophotometry and GC-MS analysis as in the initial analysis.
- Data Analysis: Compare the analytical data from the aged samples to the initial data to determine the percentage degradation of **linalyl anthranilate**.

Illustrative Data Presentation:

Disclaimer: The following data is illustrative and intended to demonstrate how experimental results would be presented. Actual results may vary.

Table 2: Hypothetical Stability Data for **Linalyl Anthranilate** (1% in Ethanol)

Condition	Time (weeks)	Visual Appearance	Linalyl Anthranilate Concentration (%)	Degradation (%)
Control (Dark, RT)	0	Clear, colorless	1.00	0
8	Clear, colorless	0.99	1	2
40°C (Dark)	1	Clear, colorless	0.98	
2	Clear, colorless	0.96	4	
4	Clear, pale yellow	0.92	8	
8	Clear, pale yellow	0.85	15	
UV Light (RT)	1	Clear, pale yellow	0.95	5
2	Clear, pale yellow	0.88	12	
4	Clear, yellow	0.75	25	
8	Clear, yellow	0.60	40	

Sensory Evaluation of a Fragrance Accord containing Linalyl Anthranilate

This protocol outlines a method for assessing the olfactory contribution of **linalyl anthranilate** to a fragrance.

Objective: To determine the effect of **linalyl anthranilate** on the perceived scent profile and longevity of a simple floral fragrance accord.

Materials:

- **Linalyl anthranilate**
- A simple floral accord (e.g., phenylethyl alcohol, hedione)
- Ethanol (perfumery grade)
- Perfumer's smelling strips (blotters)
- A trained sensory panel (minimum of 5 panelists)

Procedure:

- **Fragrance Preparation:**
 - **Control Fragrance:** Prepare a 10% solution of the floral accord in ethanol.
 - **Test Fragrance:** Prepare a 10% solution of the floral accord in ethanol, with the addition of 2% **linalyl anthranilate** (of the total concentrate).
- **Longevity on Blotter:**
 - Dip smelling strips into both the control and test fragrances.
 - Evaluate the scent at regular intervals (e.g., initial, 30 min, 1 hr, 2 hr, 4 hr, 8 hr, 24 hr).
 - Record the perceived intensity on a scale of 1 (very weak) to 5 (very strong).
- **Sensory Panel Evaluation:**
 - Provide panelists with coded samples of both fragrances on smelling strips.
 - Ask panelists to describe the scent profile and rate attributes such as "floralcy," "fruityness," and "richness" on a scale of 1 to 10.
 - Ask panelists to state their preference.

Illustrative Data Presentation:

Disclaimer: The following data is illustrative and intended to demonstrate how experimental results would be presented. Actual results may vary.

Table 3: Hypothetical Sensory Panel Evaluation of a Floral Accord with and without **Linalyl Anthranilate**

Attribute	Control Fragrance (Average Score)	Test Fragrance with Linalyl Anthranilate (Average Score)
Floralcy	7.2	8.5
Fruityness	2.1	7.8
Richness	5.5	8.9
Overall Liking	6.8	9.1
Perceived Longevity (hrs)	6	10

Quantitative Analysis of Linalyl Anthranilate in a Fragrance Product using GC-MS

This protocol describes the quantification of **linalyl anthranilate** in a finished fragrance product.

Objective: To accurately determine the concentration of **linalyl anthranilate** in a complex fragrance mixture.

Materials:

- Fragrance product containing **linalyl anthranilate**
- **Linalyl anthranilate** standard
- Internal standard (e.g., methyl stearate)
- Solvent (e.g., hexane)

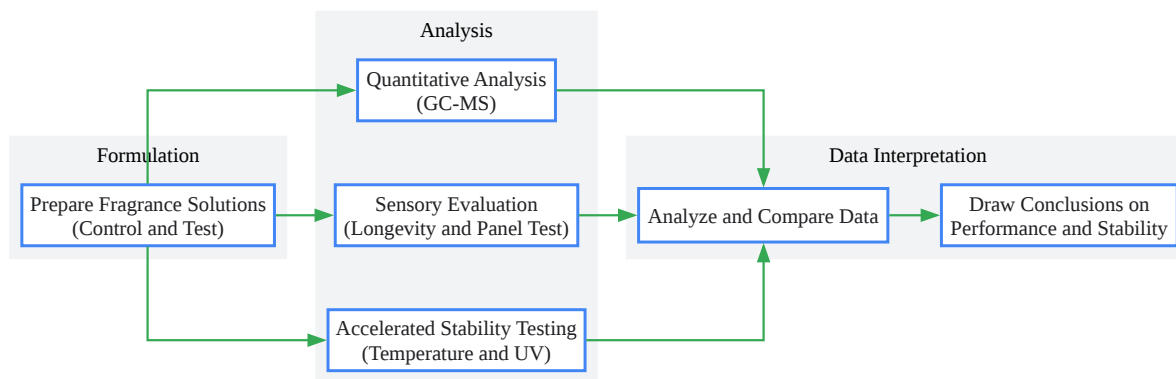
- Gas Chromatograph-Mass Spectrometer (GC-MS)

Procedure:

- Calibration Curve: Prepare a series of standard solutions of **linalyl anthranilate** in hexane with a fixed concentration of the internal standard.
- Sample Preparation: Dilute a known amount of the fragrance product in hexane containing the internal standard.
- GC-MS Analysis:
 - Inject the standard solutions and the sample solution into the GC-MS.
 - Use a suitable GC column and temperature program to achieve good separation of **linalyl anthranilate** from other fragrance components.
 - Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for high sensitivity and selectivity.
- Data Analysis:
 - Generate a calibration curve by plotting the ratio of the peak area of **linalyl anthranilate** to the peak area of the internal standard against the concentration of **linalyl anthranilate**.
 - Determine the concentration of **linalyl anthranilate** in the sample by using the calibration curve.

Visualizations

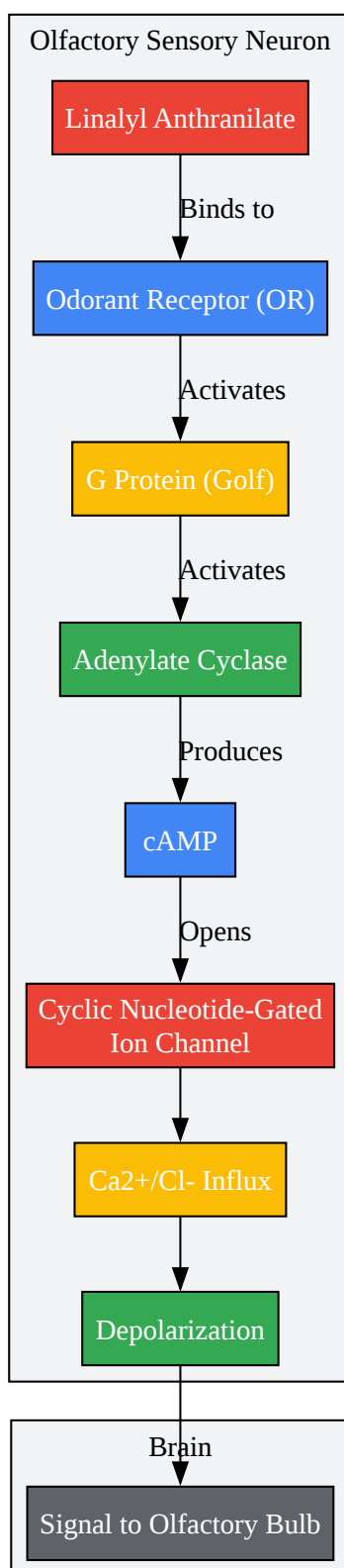
Experimental Workflow



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Caption: Experimental workflow for evaluating **linalyl anthranilate** in fragrance formulations.

Generalized Olfactory Signaling Pathway



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Caption: A generalized diagram of the olfactory signal transduction cascade.

Conclusion

Linalyl anthranilate is a valuable fragrance ingredient that can significantly enhance the complexity, richness, and longevity of a perfume. The protocols provided in these application notes offer a framework for the systematic evaluation of its performance and stability in various formulations. Further research into its specific interactions with other fragrance materials and its behavior in different product bases will continue to expand its application in the fragrance industry.

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